

Benzyl salicylate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl Salicylate

Cat. No.: B121037

[Get Quote](#)

An In-depth Technical Guide to **Benzyl Salicylate**

Introduction

Benzyl salicylate is an organic ester formed from the condensation of benzyl alcohol and salicylic acid.[1] Widely recognized for its mild, sweet-floral, and slightly balsamic aroma, it is a common ingredient in cosmetics, perfumes, and personal care products where it functions as a fragrance, solvent, and fixative.[1][2][3] Beyond its olfactory properties, **benzyl salicylate** is valued for its ability to absorb ultraviolet (UV) light, making it a functional component in sunscreens and products requiring protection from light degradation.[2][4] Its versatility also extends to pharmaceutical applications, where it can serve as a mild antiseptic and anti-inflammatory agent in topical formulations.[1]

Chemical Identifiers:

- IUPAC Name: benzyl 2-hydroxybenzoate[5]
- CAS Number: 118-58-1[6]
- Molecular Formula: C₁₄H₁₂O₃[2][3]
- SMILES: C1=CC=C(C=C1)COC(=O)C2=CC=CC=C2O[5]
- InChI Key: ZCTQGTTXIYCGGC-UHFFFAOYSA-N[2][5]

Physicochemical and Spectral Properties

Benzyl salicylate is a colorless to pale yellow viscous liquid at room temperature.^{[1][3]} It is chemically stable under normal conditions but can undergo hydrolysis of its ester linkage in acidic or basic environments.^{[1][7]}

Table 1: Quantitative Physicochemical Properties of **Benzyl Salicylate**

Property	Value	Source(s)
Molecular Weight	228.24 g/mol	^{[2][3][5]}
Appearance	Colorless to pale yellow thick liquid	^{[1][4][6]}
Melting Point	24 to 25 °C	^{[2][3]}
Boiling Point	~300 - 320 °C at 760 mm Hg	^{[1][2][6]}
Density	~1.17 - 1.18 g/cm ³ at 20-25 °C	^{[2][6]}
Vapor Pressure	7.8 x 10 ⁻⁵ mm Hg at 25 °C	^[5]
Flash Point	180 °C (356 °F)	^{[3][5]}
Refractive Index (n _{20/D})	~1.581	^[6]
logP (o/w)	~4.21	^[8]
Water Solubility	8.8 mg/L at 20 °C	^[5]
Solubility	Good solubility in alcohols, ethers, oils, and most organic solvents. ^{[1][5][6]}	^{[1][5][6]}

Table 2: Spectral Data for **Benzyl Salicylate**

Spectrum Type	Key Peaks / Characteristics	Source(s)
^1H NMR	Spectra show a characteristic singlet for the hydroxyl proton near 10.9 ppm and a cluster of multiplets between 6.5 and 8.0 ppm for the aromatic ring protons.	[9]
Mass Spec (EI)	Major m/z peaks at 91, 228, 65, 92, and 39.	[10]
Infrared (IR)	Spectra available from various databases.	[9][11]

Experimental Protocols

Synthesis Method 1: Fischer Esterification

This is a common laboratory and industrial method for producing **benzyl salicylate**.

- Principle: The reaction involves the acid-catalyzed esterification of salicylic acid with benzyl alcohol. Water is produced as a byproduct and is typically removed to drive the reaction to completion.[1][3]
- Methodology:
 - Salicylic acid and an excess of benzyl alcohol are mixed in a reaction vessel.[1]
 - A catalytic amount of a strong acid, such as concentrated sulfuric acid (H_2SO_4) or phosphoric acid (H_3PO_4), is added to the mixture.[1][3][12]
 - The mixture is heated to a controlled temperature, typically between 100°C and 140°C.[1][13]
 - The reaction is refluxed for several hours. A water-carrying agent like xylene may be used to azeotropically remove the water formed during the reaction, shifting the equilibrium towards the product.[1][13]

- Upon completion, the mixture is cooled.

Synthesis Method 2: Williamson Ether Synthesis Analogue

This method uses the sodium salt of salicylic acid and benzyl chloride.

- Principle: Sodium salicylate reacts with benzyl chloride, often in the presence of a phase transfer catalyst (PTC), to form **benzyl salicylate** and sodium chloride.[\[14\]](#)[\[15\]](#)
- Methodology:
 - Sodium salicylate, benzyl chloride, and a phase transfer catalyst (e.g., PEG-4000) are added to a reaction flask.[\[14\]](#)
 - The reaction is heated, for instance, to 150°C for 2 hours.[\[14\]](#)
 - Alternatively, the reaction can be carried out in a solvent such as dimethylformamide (DMF) at around 110°C for approximately 1.5-2 hours.[\[15\]](#)
 - After the reaction is complete, the mixture is worked up for purification.

Purification Protocol

The crude product from either synthesis method requires purification to remove unreacted starting materials, catalyst, and byproducts.

- Washing: The crude reaction mixture is first washed with water to remove water-soluble impurities.[\[14\]](#)[\[16\]](#) It is then washed with an aqueous solution of sodium carbonate (Na_2CO_3) or sodium bicarbonate (NaHCO_3) to neutralize and remove any remaining acidic catalyst and unreacted salicylic acid.[\[14\]](#)[\[16\]](#) A final wash with water is performed.[\[14\]](#)
- Layer Separation: The organic layer containing the **benzyl salicylate** is separated from the aqueous layer using a separatory funnel.[\[14\]](#)[\[16\]](#)
- Drying & Distillation: The separated organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate). The product is then purified by vacuum distillation, collecting the fraction at the appropriate boiling point (e.g., 168-170°C at 5 mm Hg).[\[6\]](#)[\[14\]](#)

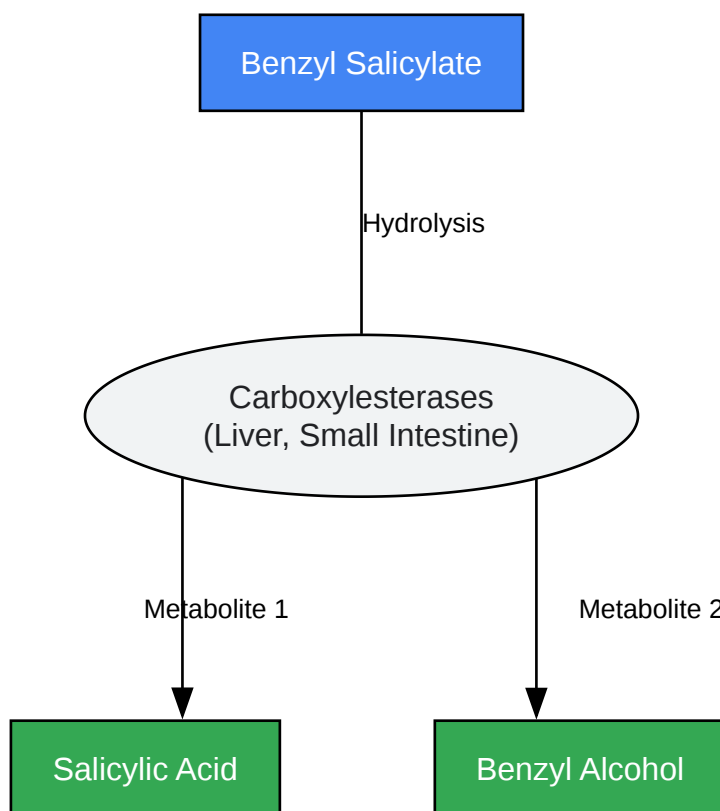
Biological Activity and Signaling

While primarily used in cosmetics, **benzyl salicylate** exhibits notable biological activities.

Metabolic Pathway

In vivo, **benzyl salicylate** is readily metabolized via hydrolysis.[17][18]

- Mechanism: The ester bond is cleaved by carboxylesterase enzymes, which are predominantly found in the small intestine and liver.[17][18]
- Metabolites: This hydrolysis yields salicylic acid and benzyl alcohol.[18] The potential pharmacological or toxicological effects of these metabolites should be considered in safety assessments.[17]



[Click to download full resolution via product page](#)

Caption: Metabolic hydrolysis of **Benzyl Salicylate**.

Endocrine Activity

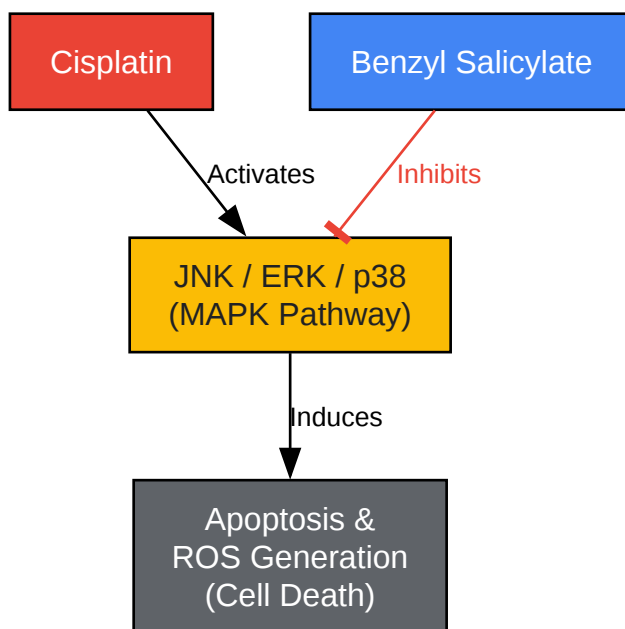
Several in-vitro studies have investigated the potential endocrine-disrupting effects of **benzyl salicylate**.

- Estrogenic Activity: **Benzyl salicylate** has been shown to possess weak estrogenic activity in MCF7 human breast cancer cells.[\[19\]](#) It can partially displace estradiol from estrogen receptors (ER α and ER β) and promote the proliferation of these estrogen-dependent cells, suggesting an ER-mediated mechanism.[\[4\]](#)[\[5\]](#)[\[19\]](#) The effect is significantly weaker than that of 17 β -estradiol, but prolonged exposure may lead to proliferation of a similar magnitude.[\[4\]](#)[\[5\]](#)

Nephroprotective Effects and Signaling

Benzyl salicylate has demonstrated protective effects against drug-induced kidney damage in cell models.

- Mechanism: In a study using LLC-PK1 kidney cells, **benzyl salicylate** (10-100 μ M) was found to inhibit apoptosis and the generation of reactive oxygen species (ROS) induced by the chemotherapy drug cisplatin.[\[20\]](#)
- Signaling Pathway: This nephroprotective effect is achieved by attenuating cisplatin-induced toxicity through the inhibition of the JNK/ERK/p38 mitogen-activated protein kinase (MAPK) signaling pathway.[\[20\]](#)

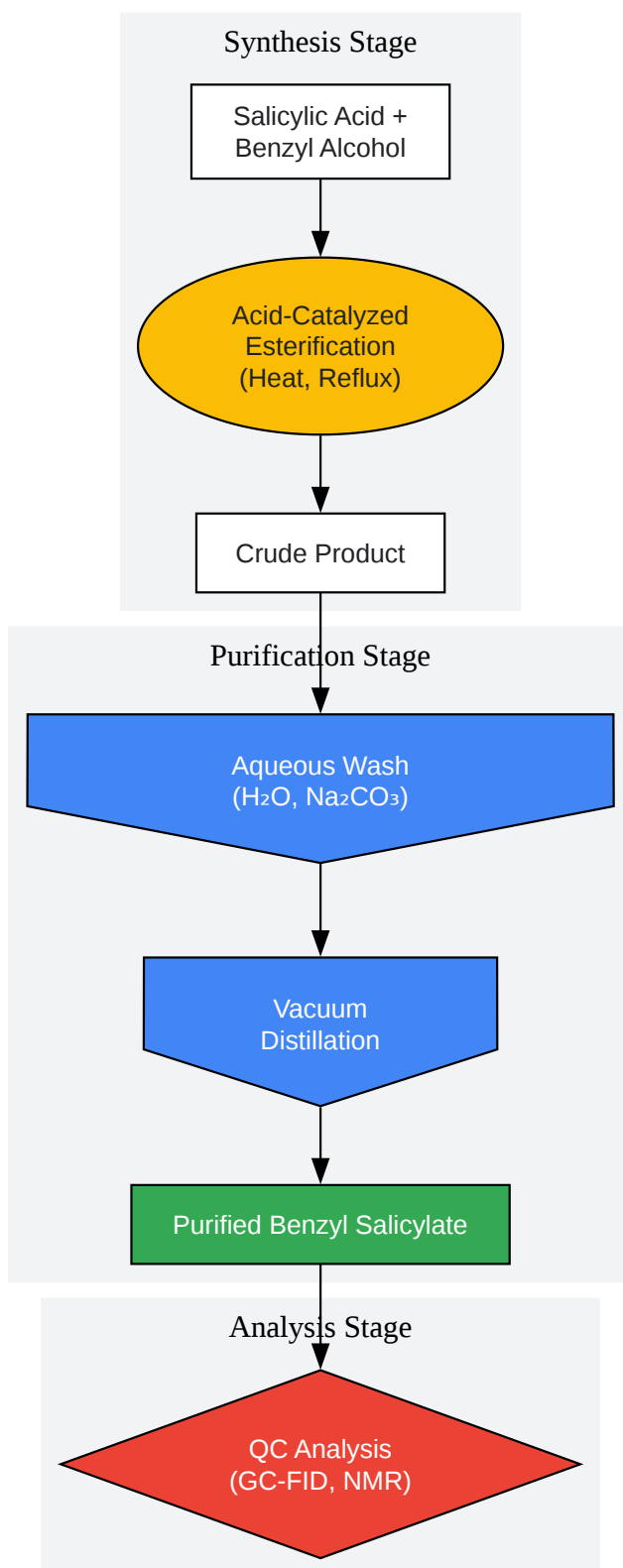


[Click to download full resolution via product page](#)

Caption: Inhibition of Cisplatin-induced apoptosis via MAPK pathway.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis and analysis of **benzyl salicylate**.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for **Benzyl Salicylate** synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Properties And Applications Of Benzyl Salicylate: A Comprehensive Guide [chemicalbull.com]
- 2. Benzyl salicylate - Wikipedia [en.wikipedia.org]
- 3. ScenTree - Benzyl salicylate (CAS N° 118-58-1) [scentree.co]
- 4. slate.greyb.com [slate.greyb.com]
- 5. Benzyl Salicylate | C₁₄H₁₂O₃ | CID 8363 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. BENZYL SALICYLATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. benzyl salicylate, 118-58-1 [thegoodscentscompany.com]
- 9. Benzyl salicylate(118-58-1) 1H NMR [m.chemicalbook.com]
- 10. Benzoic acid, 2-hydroxy-, phenylmethyl ester [webbook.nist.gov]
- 11. spectrabase.com [spectrabase.com]
- 12. reddit.com [reddit.com]
- 13. CN110903186A - Process for producing benzyl salicylate by using supported catalyst - Google Patents [patents.google.com]
- 14. Benzyl salicylate synthesis - chemicalbook [chemicalbook.com]
- 15. researchgate.net [researchgate.net]
- 16. CN113416137B - Preparation method of benzyl salicylate - Google Patents [patents.google.com]
- 17. Hydrolytic metabolism of phenyl and benzyl salicylates, fragrances and flavoring agents in foods, by microsomes of rat and human tissues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]

- 20. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Benzyl salicylate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121037#benzyl-salicylate-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com